

[2-(4-Fluorophenoxy)phenyl]amine hydrochloride CAS number

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Compound of Interest

Compound Name: [2-(4-Fluorophenoxy)phenyl]amine
hydrochloride

CAS No.: 1158235-72-3

Cat. No.: B3085654

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Technical Whitepaper: **[2-(4-Fluorophenoxy)phenyl]amine Hydrochloride** in Advanced Drug Discovery

Executive Summary

As a Senior Application Scientist in medicinal chemistry, I frequently evaluate privileged building blocks that serve as the foundation for novel therapeutics. **[2-(4-Fluorophenoxy)phenyl]amine hydrochloride** (CAS: 1158235-72-3)[1] is a high-value diaryl ether intermediate. While its free base counterpart, 2-(4-Fluorophenoxy)aniline (CAS: 3169-71-9)[2][3], is widely utilized in early discovery, the hydrochloride salt offers superior physicochemical stability and handling characteristics for scale-up. This whitepaper details the structural profiling, mechanistic synthesis, and application of this compound in the development of targeted kinase inhibitors.

Physicochemical Profiling

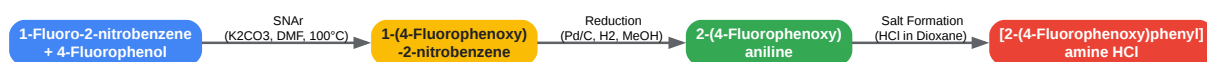
Understanding the baseline quantitative properties of this intermediate is critical for downstream reaction design, particularly when calculating stoichiometry for coupling reactions.

Property	Value
Chemical Name	[2-(4-Fluorophenoxy)phenyl]amine hydrochloride
CAS Registry Number	1158235-72-3
Free Base CAS Number	3169-71-9[3]
Molecular Formula	C ₁₂ H ₁₁ ClFNO (Salt) / C ₁₂ H ₁₀ FNO (Free Base)
Molecular Weight	239.68 g/mol (Salt) / 203.21 g/mol (Free Base) [3]
Structural Motif	Ortho-substituted diaryl ether amine
Typical Purity	≥ 95% (HPLC / NMR)[2]

Synthetic Methodology & Mechanistic Insights

The synthesis of **[2-(4-Fluorophenoxy)phenyl]amine hydrochloride** relies on a robust three-step sequence: Nucleophilic Aromatic Substitution (S_NAr), catalytic hydrogenation, and salt formation[4].

Expert Insight & Causality: Why isolate the hydrochloride salt instead of the free base? Aniline derivatives, particularly those enriched by electron-donating ether linkages, are highly susceptible to auto-oxidation, which manifests as dark, tarry impurities over time. Protonating the amine lone pair to form the HCl salt drastically reduces this oxidative liability, extending the shelf-life indefinitely. Furthermore, the salt form induces high crystallinity, providing a self-purifying mechanism that bypasses resource-intensive column chromatography.



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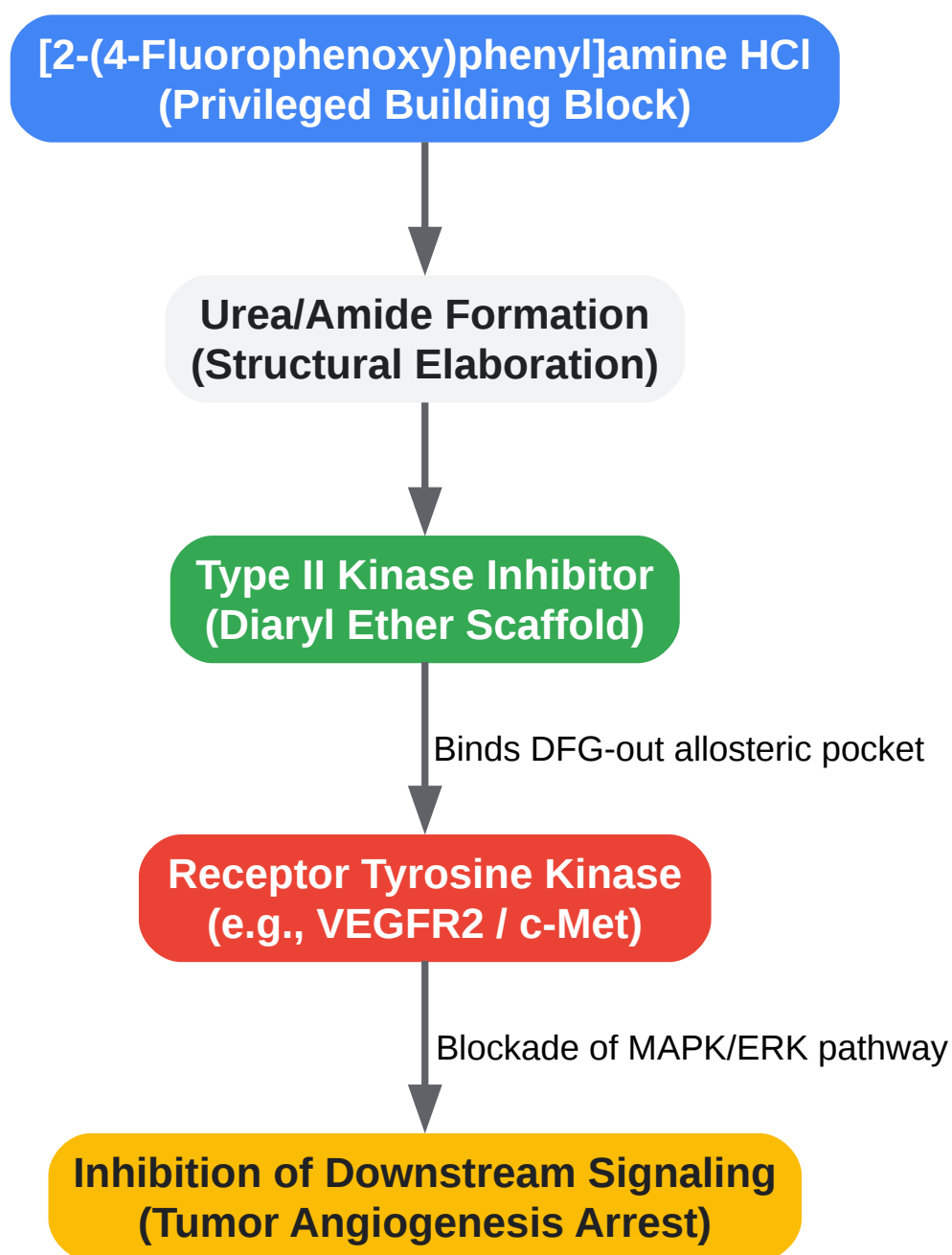
Figure 1: Three-step synthetic workflow for **[2-(4-Fluorophenoxy)phenyl]amine hydrochloride**.

Step-by-Step Protocol (Self-Validating System):

- **SNAr Coupling:** Charge a reactor with 1-fluoro-2-nitrobenzene (1.0 eq) and 4-fluorophenol (1.05 eq) in anhydrous DMF. Add K₂CO₃ (1.5 eq) and heat to 100°C.
 - **Self-Validation:** The reaction progress is monitored by TLC/HPLC. The complete disappearance of the highly polar phenol and the formation of the non-polar ether indicate thermodynamic completion.
- **Nitro Reduction:** Transfer the isolated 1-(4-fluorophenoxy)-2-nitrobenzene[4] to a hydrogenation vessel. Suspend in methanol and add 10% Pd/C (0.05 eq). Purge with N₂, then H₂, and stir under a balloon of H₂ at ambient temperature.
 - **Self-Validation:** Hydrogen uptake acts as a physical metric of reaction progress. The absolute cessation of H₂ consumption confirms complete reduction to 2-(4-fluorophenoxy)aniline (CAS: 3169-71-9)[3].
- **Salt Formation:** Dissolve the crude free base in minimal methyl tert-butyl ether (MTBE). Slowly add 4.0 M HCl in dioxane (1.1 eq) under vigorous stirring at 0°C.
 - **Self-Validation:** The immediate precipitation of a white/off-white crystalline solid confirms successful salt formation. Filter, wash with cold MTBE, and dry under vacuum to yield the target CAS 1158235-72-3.

Application in Drug Discovery

The diaryl ether motif is a "privileged scaffold" in medicinal chemistry, heavily featured in targeted oncology. Specifically, the ortho-phenoxy aniline structure is an ideal precursor for synthesizing ureas or amides that target the DFG-out allosteric pocket of Receptor Tyrosine Kinases (RTKs) such as VEGFR2, PDGFR, and c-Met.



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Figure 2: Integration of the building block into Type II kinase inhibitors and downstream effects.

Analytical Validation & Quality Control

To ensure trustworthiness in downstream API synthesis, the building block must pass a rigorous, self-validating analytical suite:

- ¹H NMR (DMSO-d₆): The hydrochloride salt necessitates running the NMR in a polar aprotic solvent. Look for the broad downfield signal (~10.0 ppm) integrating to 3 protons, confirming the -NH₃⁺ species. The aromatic region (6.8–7.5 ppm) will display the characteristic coupling of the ortho-substituted and para-fluoro substituted rings.
- ¹⁹F NMR: A distinct singlet (if proton-decoupled) or multiplet around -118 to -120 ppm confirms the presence of the intact para-fluoro group.
- LC-MS (ESI⁺): The mass spectrometer will detect the free base molecular ion [M+H]⁺ at m/z 204.2, as the HCl salt dissociates completely in the LC source^[5].
- Karl Fischer Titration: Critical for ensuring the hygroscopic nature of the hydrochloride salt has not led to excessive water absorption (target < 0.5% w/w).

References

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